

An In-depth Technical Guide to Diosbulbin J: Molecular Profile and Biological Context

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Compound of Interest

Compound Name: *Diosbulbin J*

Cat. No.: B8261149

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Introduction

Diosbulbin J is a naturally occurring diterpenoid compound isolated from the tubers of *Dioscorea bulbifera*, a plant with a history of use in traditional medicine. As a member of the diosbulbin family, it shares a complex furanonorditerpenoid chemical scaffold, which is of significant interest to researchers for its potential biological activities. This technical guide provides a concise overview of the molecular characteristics of **Diosbulbin J**, and in the absence of extensive specific research on this particular analogue, contextualizes its potential biological activities and mechanisms of action through the lens of more extensively studied diosbulbins, such as Diosbulbin B and C.

Molecular Formula and Weight

The fundamental chemical properties of **Diosbulbin J** are essential for its identification, characterization, and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₂₂ O ₈	[1] [2] [3]
Molecular Weight	378.4 g/mol	[1]
378.37 g/mol	[3]	
378.373		
CAS Registry Number	1187951-06-9	

Physicochemical Properties

While detailed experimental data on the physicochemical properties of **Diosbulbin J** are not widely available, some predicted properties based on its structure have been reported.

Property	Predicted Value
Flash Point	359.2 ± 31.5 °C
Exact Mass	378.131470
PSA	134.27000

Biological Activity and Potential Signaling Pathways (Inferred from Related Diosbulbins)

Direct experimental evidence detailing the biological activities and signaling pathways of **Diosbulbin J** is limited in publicly available literature. However, the activities of structurally similar compounds, such as Diosbulbin B and C, provide a strong basis for predicting the potential therapeutic areas and mechanisms of action for **Diosbulbin J**.

Anticancer Activity

Several studies have demonstrated the potent anticancer effects of diosbulbins. For instance, Diosbulbin B has been shown to inhibit the growth of various cancer cell lines. The proposed mechanisms often involve the induction of apoptosis (programmed cell death) and cell cycle arrest.

A potential signaling pathway that may be modulated by diosbulbins is the PI3K/Akt signaling pathway, which is a critical regulator of cell survival and proliferation and is often dysregulated in cancer. Inhibition of this pathway can lead to decreased cell viability and increased apoptosis.

Caption: Hypothesized anticancer signaling pathway of **Diosbulbin J**.

Anti-inflammatory Activity

Extracts of *Dioscorea bulbifera* containing various diosbulbins have demonstrated anti-inflammatory properties. The mechanism is thought to involve the inhibition of pro-inflammatory mediators. A plausible target for diosbulbins is the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. This pathway plays a central role in regulating the inflammatory response. By inhibiting the activation of NF- κ B, diosbulbins could reduce the production of inflammatory cytokines.

Caption: Hypothesized anti-inflammatory signaling pathway of **Diosbulbin J**.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Diosbulbin J** are crucial for researchers. While specific protocols for **Diosbulbin J** are not readily available, a general workflow can be adapted from studies on related compounds from *Dioscorea bulbifera*.

Caption: General experimental workflow for **Diosbulbin J**.

Methodologies

- Extraction: The dried and powdered tubers of *Dioscorea bulbifera* are typically extracted with an organic solvent such as ethanol or methanol at room temperature. The resulting extract is then concentrated under reduced pressure.
- Fractionation: The crude extract is often suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- Isolation: The fractions showing biological activity are subjected to various chromatographic techniques for the isolation of pure compounds. This may include silica gel column

chromatography, Sephadex LH-20 column chromatography, and preparative high-performance liquid chromatography (HPLC).

- **Structure Elucidation:** The chemical structure of the isolated compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR - ^1H , ^{13}C , DEPT, COSY, HMQC, and HMBC) and Mass Spectrometry (MS).

Conclusion and Future Directions

Diosbulbin J is a diterpenoid with a defined molecular formula and weight. While specific research on its biological activities is currently sparse, the well-documented anticancer and anti-inflammatory properties of its structural analogs, Diosbulbin B and C, suggest that **Diosbulbin J** holds significant promise as a lead compound for drug discovery. Future research should focus on the targeted investigation of **Diosbulbin J**'s mechanism of action in various disease models, elucidation of its specific molecular targets, and comprehensive evaluation of its safety and efficacy profiles. Such studies will be instrumental in unlocking the full therapeutic potential of this natural product.

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